

2-Chlorophenyl methylcarbamate synthesis pathway from 2-chlorophenol

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Compound of Interest

Compound Name: 2-Chlorophenyl methylcarbamate

CAS No.: 3942-54-9

Cat. No.: B1593966

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Technical Synthesis Guide: 2-Chlorophenyl Methylcarbamate (CPMC)

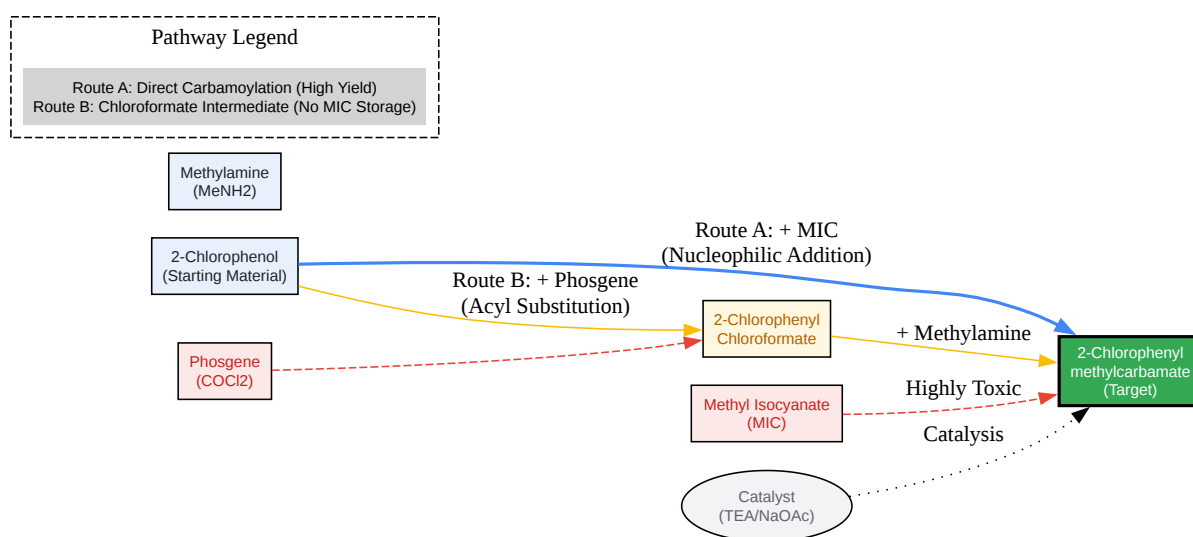
Executive Summary

- Target Molecule: **2-Chlorophenyl methylcarbamate**^[1]
- Common Names: CPMC, Hoppicide
- CAS Registry Number: 3942-54-9^{[1][2][3]}
- Molecular Formula: C₈H₈ClNO₂^{[1][2]}
- Molecular Weight: 185.61 g/mol ^{[1][2]}
- Core Challenge: The ortho-chlorine substituent on the phenol ring introduces steric hindrance and electron-withdrawing inductive effects (-I), reducing the nucleophilicity of the phenolic oxygen compared to unsubstituted phenol. Successful synthesis requires optimized catalysis to drive the reaction to completion.

Mechanistic Pathways & Strategic Analysis

We analyze three distinct pathways. Route A is the classical industrial standard (high yield, high risk). Route B is the common alternative avoiding bulk MIC storage. Route C is the modern "green" approach.

Pathway Visualization (Graphviz)



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Figure 1: Comparative synthesis pathways for **2-Chlorophenyl methylcarbamate**. Route A represents the direct addition widely used in historical industrial processes, while Route B utilizes a chloroformate intermediate.

Detailed Mechanistic Analysis

Route A: The Isocyanate Pathway (Direct Carbamoylation)

This is the most atom-economical route. The reaction involves the nucleophilic attack of the phenoxide lone pair onto the electrophilic carbon of the isocyanate group ($-N=C=O$).

- Reaction:
- Critical Insight: The ortho-chloro group exerts a negative inductive effect (-I), making the hydroxyl proton more acidic ($pK_a \sim 8.5$ vs. 10 for phenol), but simultaneously making the oxygen less nucleophilic.
- Catalysis: A weak base (Triethylamine or Sodium Acetate) is strictly required to deprotonate the phenol or activate the isocyanate. Without catalysis, the reaction with ortho-substituted phenols is sluggish due to steric blocking of the approach vector.

Route B: The Chloroformate Pathway

Used to avoid the transport/storage of Methyl Isocyanate (MIC).

- Step 1: Phosgenation of 2-chlorophenol to form 2-chlorophenyl chloroformate.
- Step 2: Amination with methylamine.
- Advantage: Phosgene is generated on-demand or handled in closed systems more readily than volatile MIC.

Experimental Protocol (Route A: Isocyanate Method)

Safety Warning: Methyl Isocyanate (MIC) is acutely toxic (Bhopal disaster agent). This procedure must be performed in a Class I Division 1 fume hood with redundant scrubbing systems. Full PPE (SCBA recommended) is required.

Materials

- Precursor: 2-Chlorophenol (128.6 g, 1.0 mol)

- Reagent: Methyl Isocyanate (62.8 g, 1.1 mol) [Or generated in situ from Methylcarbamoyl chloride]
- Catalyst: Triethylamine (TEA) (1-2 mL) or Dibutyltin dilaurate (DBTDL) (0.5 g)
- Solvent: Anhydrous Toluene or Dichloromethane (DCM) (500 mL)

Step-by-Step Procedure

- Preparation: Charge a 1L three-necked round-bottom flask (equipped with a reflux condenser, dropping funnel, and nitrogen inlet) with 2-chlorophenol and anhydrous Toluene.
- Catalyst Addition: Add the Triethylamine catalyst. Cool the solution to 0–5°C using an ice bath.
- Addition: Add Methyl Isocyanate dropwise over 45 minutes.
 - Note: The reaction is exothermic. Maintain internal temperature below 20°C to prevent polymerization of MIC or thermal runaway.
- Reaction: Once addition is complete, allow the mixture to warm to room temperature (25°C). Stir for 4–6 hours.
 - Monitoring: Monitor reaction progress via TLC (Silica gel, Ethyl Acetate:Hexane 3:7). The disappearance of the 2-chlorophenol spot indicates completion.
- Workup:
 - If product precipitates: Filter the white crystalline solid directly.
 - If soluble: Evaporate the solvent under reduced pressure (Rotovap) at 40°C.
- Purification: Recrystallize the crude solid from a mixture of Hexane/Benzene or pure Ethanol.
- Drying: Dry in a vacuum desiccator over P₂O₅.

Expected Results

- Yield: 85–92%

- Appearance: White crystalline solid.[3][4]
- Melting Point: 90–91°C (Self-validating metric).[1][3]

Analytical Validation & QC

To ensure the integrity of the synthesized compound, compare against these standard parameters.

Parameter	Specification	Notes
Physical State	White Crystalline Solid	
Melting Point	90–91 °C	Sharp melting range indicates high purity.
Density	~1.255 g/cm ³	
Solubility	Soluble in Acetone, MeOH, EtOH	Insoluble in water.[3]
IR Spectrum	3300 cm ⁻¹ (N-H str)1720 cm ⁻¹ (C=O carbamate)750 cm ⁻¹ (C-Cl)	Diagnostic carbonyl stretch is critical.

Safety & Toxicology Profile

Hazard Identification

- 2-Chlorophenol: Corrosive, toxic by inhalation/skin contact. Unpleasant penetrating odor.
- Methyl Isocyanate: Extreme inhalation hazard. Lachrymator. Pulmonary edema risk.
- CPMC (Product): Cholinesterase inhibitor (Carbamate class). Neurotoxic to insects and mammals.

Waste Disposal

- Quenching MIC: Any unreacted MIC must be quenched immediately with 10% aqueous Sodium Carbonate (Na₂CO₃) or Ammonium Hydroxide. Never add water directly to

concentrated MIC.

- Aqueous Waste: Incineration is the preferred method for carbamate pesticide waste.

References

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